

Unraveling the Enigma of "Gfp150": A Search for a Novel Peptide

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Compound of Interest

Compound Name: *Gfp150 (tfa)*

Cat. No.: *B15142561*

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Despite a comprehensive search, the specific peptide designated as "Gfp150" remains elusive within publicly available scientific literature and databases. The nomenclature "Gfp150" does not correspond to a recognized peptide sequence or structure at this time. It is plausible that "Gfp150" represents an internal project code, a novel, as-yet-unpublished peptide, or a potential misnomer.

The "(tfa)" suffix commonly associated with synthetic peptides, including in the initial query for "**Gfp150 (tfa)**", denotes the presence of trifluoroacetic acid. TFA is a standard reagent used during peptide synthesis and purification, resulting in the formation of a trifluoroacetate salt of the peptide. This, however, does not provide information about the core peptide sequence itself.

Further investigation into potential interpretations of the "Gfp" prefix considered two primary possibilities:

- **Green Fluorescent Protein (GFP) fragment:** GFP is a widely used reporter protein in molecular biology. While numerous peptides derived from or related to GFP exist, none are commonly designated as "Gfp150."
- **Growth Factor Peptide:** The abbreviation "GF" is frequently used for "Growth Factor." A search for growth factor peptides with a "150" designation also failed to yield a specific match. The number could potentially refer to the number of amino acids, its molecular weight in kilodaltons (though 150 kDa would be a large protein, not a peptide), or another internal identifier.

One tangential finding identified a plasmid named "pMT-GFP-p150Dynactin," which is used to express a fusion protein consisting of Green Fluorescent Protein and the p150 subunit of the dynactin complex. However, p150Glued is a large, 150 kDa protein and not a peptide, making it an unlikely candidate for the query.

Given the lack of identifiable information for a peptide named "Gfp150," it is impossible to provide the requested in-depth technical guide, including its amino acid sequence, structure, associated signaling pathways, or relevant experimental protocols.

To enable the creation of the requested technical guide, further clarification on the identity of "Gfp150" is required. The following information would be essential:

- The amino acid sequence of the peptide.
- An alternative or more common name for the peptide.
- The source or context in which the name "Gfp150" was encountered.

Without this fundamental information, any attempt to generate a technical whitepaper would be purely speculative and would not meet the standards of scientific accuracy required for the intended audience of researchers, scientists, and drug development professionals.

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